

# Personal protective equipment for handling Regelidine

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## Compound of Interest

Compound Name: *Regelidine*

Cat. No.: *B1631799*

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## Essential Safety and Handling Guide for Regelidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Regelidine**. The following information is intended to supplement, not replace, your institution's established safety protocols and a thorough review of the full Safety Data Sheet (SDS).

## Compound Information and Hazard Assessment

**Regelidine** is a natural sesquiterpenoid alkaloid isolated from *Tripterygium regelii*.<sup>[1]</sup> While the available Safety Data Sheet (SDS) from at least one supplier classifies **Regelidine** as not a hazardous substance or mixture, it is crucial to handle it with care, as with any chemical compound for which toxicological data is limited.<sup>[2]</sup>

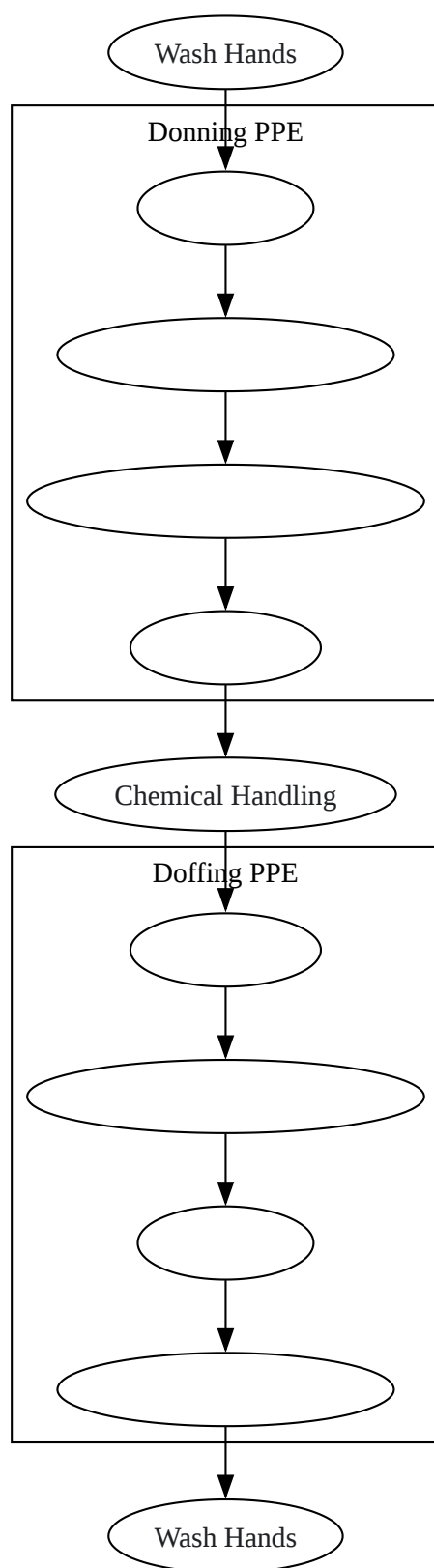
Key Compound Data:

Property	Value
CAS Number	114542-54-0[2][3][4]
Molecular Formula	C35H37NO8[2]
Molecular Weight	599.67 g/mol [2]
Appearance	Powder[2]

## Personal Protective Equipment (PPE)

Consistent and proper use of PPE is the most critical line of defense against potential exposure. The following PPE is recommended when handling **Regelidine**.[\[2\]](#)

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from airborne powder and potential splashes. <a href="#">[2]</a>
Hand Protection	Protective gloves (e.g., Nitrile)	Prevents direct skin contact. <a href="#">[5]</a> <a href="#">[6]</a>
Body Protection	Impervious clothing (e.g., laboratory coat)	Protects skin and personal clothing from contamination. <a href="#">[2]</a> <a href="#">[6]</a>
Respiratory Protection	Suitable respirator	Recommended to avoid inhalation of the powder, especially when handling larger quantities or when adequate ventilation is not available. <a href="#">[2]</a> <a href="#">[5]</a>



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# Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan minimizes the risk of exposure and contamination.

- Preparation:
  - Ensure an accessible safety shower and eye wash station are available and unobstructed. [\[2\]](#)
  - Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form.[\[2\]](#)
  - Cover the work surface with absorbent, disposable bench paper.
  - Assemble all necessary equipment and reagents before handling **Regelidine**.
- Handling:
  - Don the appropriate PPE as outlined in the table and diagram above.
  - Carefully weigh the required amount of **Regelidine** powder. Avoid creating dust.
  - If creating a solution, add the solvent to the **Regelidine** powder slowly to prevent splashing.
  - Keep containers with **Regelidine** closed when not in use.
- Post-Handling:
  - Clean the work area thoroughly with an appropriate solvent and then with soap and water.
  - Dispose of all contaminated materials as outlined in the disposal plan below.
  - Doff PPE in the correct order to prevent cross-contamination, as shown in the workflow diagram.
  - Wash hands thoroughly with soap and water after removing PPE.

## Emergency Procedures: First Aid Measures

In the event of an exposure, follow these first aid measures immediately.<sup>[2]</sup>

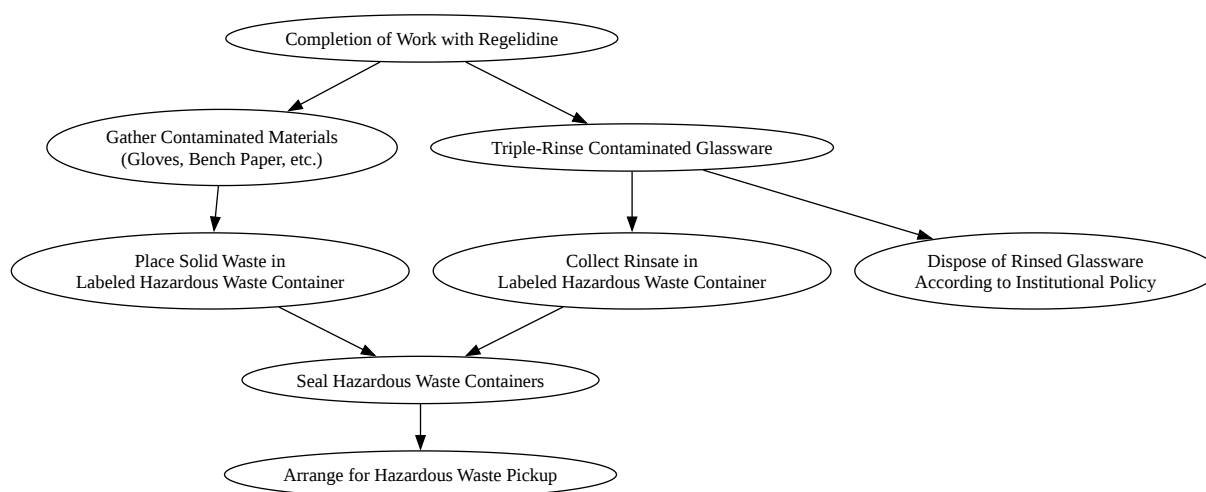
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention. <sup>[2]</sup>
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. <sup>[2]</sup>
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. <sup>[2]</sup>
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <sup>[2]</sup>

## Disposal Plan

Proper disposal of **Regelidine** and contaminated materials is essential to prevent environmental contamination and accidental exposure.

- Waste Segregation:
  - All disposable materials that have come into contact with **Regelidine**, including gloves, bench paper, and pipette tips, should be considered chemical waste.
  - Place these materials in a designated, sealed, and clearly labeled hazardous waste container.
- Unused **Regelidine**:

- Unused or unwanted **Regelidine** should be disposed of as chemical waste. Do not dispose of it down the drain or in the regular trash.
- Follow your institution's and local regulations for chemical waste disposal.
- Empty Containers:
  - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste.
  - After rinsing, the empty container can be disposed of according to your institution's guidelines for glass or plastic recycling or disposal.



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